

Physical properties like boiling point and density of 1-Chloro-2-methylpentane

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Compound of Interest

Compound Name: 1-Chloro-2-methylpentane

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Technical Guide: Physicochemical Properties of 1-Chloro-2-methylpentane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **1-Chloro-2-methylpentane**, a halogenated alkane of interest in various chemical and pharmaceutical applications. This document outlines its boiling point and density, supported by detailed experimental protocols for their determination.

Core Physical Properties

The fundamental physical characteristics of **1-Chloro-2-methylpentane** are crucial for its handling, application, and process design in a laboratory or industrial setting.

Data Summary

The following table summarizes the key quantitative physical data for **1-Chloro-2-methylpentane**.

Physical Property	Value	Units
Boiling Point	120[1][2][3][4]	°C
Density	0.87 - 0.88[1][2][4]	g/cm ³
Molecular Weight	120.62[1][5]	g/mol
Molecular Formula	C ₆ H ₁₃ Cl[1][5]	-

Experimental Protocols

Accurate determination of physical properties is paramount. The following sections detail standardized laboratory procedures for measuring the boiling point and density of liquid organic compounds such as **1-Chloro-2-methylpentane**.

Determination of Boiling Point: Thiele Tube Method

The Thiele tube method is a common and efficient technique for determining the boiling point of a small quantity of a liquid.[6]

Materials:

- Thiele tube
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube (fusion tube)
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil or other suitable heating fluid
- Stand and clamps

Procedure:

- A small amount of **1-Chloro-2-methylpentane** is placed into the small test tube.

- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is securely attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is then placed into the Thiele tube containing the heating fluid.
- The Thiele tube is gently heated, causing the heating fluid to circulate and ensure uniform temperature distribution.
- As the temperature rises, air trapped in the capillary tube will be expelled, and a stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid begins to enter the capillary tube.^[7] This occurs when the vapor pressure of the sample equals the atmospheric pressure.

Determination of Density: Gravimetric Method

The density of a liquid can be determined by accurately measuring the mass of a known volume.^[8]

Materials:

- Pycnometer or a calibrated volumetric flask with a stopper
- Analytical balance
- Thermometer
- **1-Chloro-2-methylpentane** sample

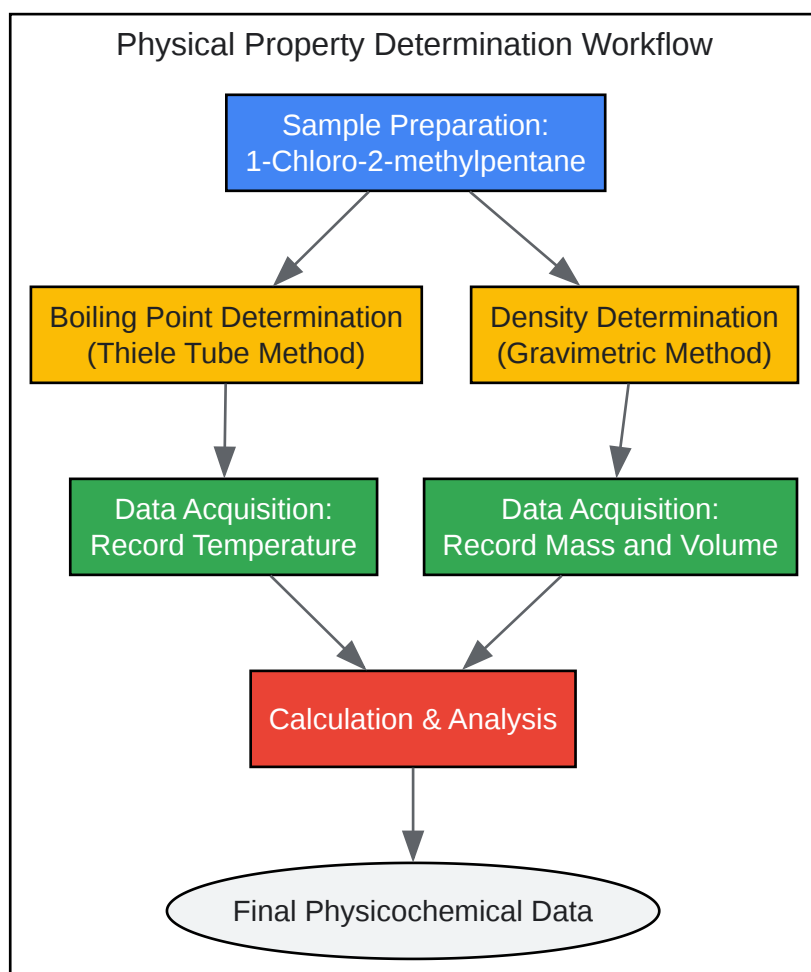
Procedure:

- The empty, clean, and dry pycnometer or volumetric flask is accurately weighed on an analytical balance.

- The vessel is then filled with the **1-Chloro-2-methylpentane** sample up to the calibration mark. Care should be taken to avoid air bubbles.
- The filled vessel is then reweighed to determine the mass of the liquid.
- The temperature of the liquid is recorded.
- The density is calculated by dividing the mass of the liquid by its known volume.

Process Visualization

The logical workflow for the experimental determination of the physical properties of **1-Chloro-2-methylpentane** is illustrated below.



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Experimental workflow for determining physical properties.

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